

Technical Guide: Physicochemical Properties of 2-(Perfluorooctyl)ethyl Methacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(PERFLUOROOCTYL)ETHYL
METHACRYLATE

Cat. No.: B154513

[Get Quote](#)

This guide provides essential physicochemical data for **2-(perfluorooctyl)ethyl methacrylate** (CAS No: 1996-88-9), a fluorinated monomer commonly utilized in the synthesis of specialized polymers. Its significant fluorine content imparts unique properties, such as hydrophobicity and oleophobicity, to materials. This document is intended for researchers and professionals in materials science, polymer chemistry, and drug development who require precise data for experimental design and material characterization.

Core Physicochemical Data

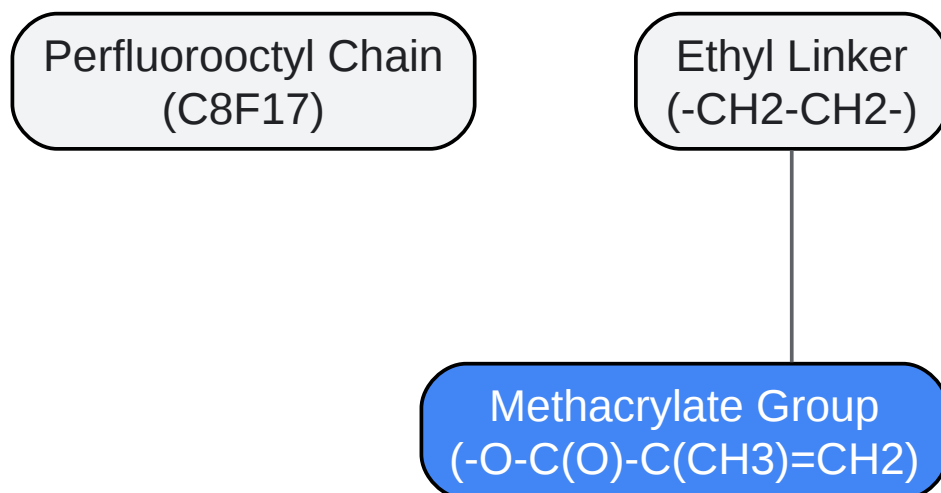
The fundamental molecular properties of **2-(perfluorooctyl)ethyl methacrylate** are summarized below. This data is critical for stoichiometric calculations in polymer synthesis and for analytical characterization.

Property	Value
Chemical Formula	C ₁₄ H ₉ F ₁₇ O ₂ [1][2]
Molecular Weight	532.19 g/mol [1][2]

Structural Representation

The molecule consists of three primary functional regions: a reactive methacrylate group, a flexible ethyl linker, and a stable perfluorooctyl chain. The logical relationship between these

components dictates the monomer's reactivity and the resulting polymer's properties.



[Click to download full resolution via product page](#)

Caption: Logical structure of **2-(perfluorooctyl)ethyl methacrylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biosynth.com [biosynth.com]
- 2. scbt.com [scbt.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-(Perfluorooctyl)ethyl Methacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b154513#molecular-weight-and-formula-of-2-perfluorooctyl-ethyl-methacrylate\]](https://www.benchchem.com/product/b154513#molecular-weight-and-formula-of-2-perfluorooctyl-ethyl-methacrylate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com